

Technical Support Center: Purification of Cobalt Tricarbonyl Nitrosyl by Sublimation

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Compound of Interest

Compound Name: Cobalt tricarbonyl nitrosyl

Cat. No.: B13735155

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the purification of **Cobalt tricarbonyl nitrosyl** ($\text{Co}(\text{CO})_3\text{NO}$) by sublimation. This document includes detailed troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and relevant technical data to ensure a safe and efficient purification process.

Frequently Asked Questions (FAQs)

Q1: What is **Cobalt tricarbonyl nitrosyl** and why is it purified by sublimation?

A1: **Cobalt tricarbonyl nitrosyl** is a dark red, volatile organometallic oil.^[1] It is used as a precursor for the deposition of cobalt-containing thin films and in various catalytic applications.^{[2][3]} Sublimation is an ideal purification technique for this compound because it is a volatile solid that can be converted directly from a solid to a gas, leaving non-volatile impurities behind.^{[4][5]} This method is particularly advantageous as it avoids the use of solvents, making it a "green" purification technique.^[1]

Q2: What are the main safety concerns when handling **Cobalt tricarbonyl nitrosyl**?

A2: **Cobalt tricarbonyl nitrosyl** is highly toxic if swallowed or inhaled and can cause skin and eye irritation.^[6] It is also air-sensitive and decomposes upon exposure to air and temperatures exceeding 65°C, potentially releasing toxic carbon monoxide gas.^[6] Therefore, it must be handled in an inert atmosphere, such as in a glovebox or using a Schlenk line.

Q3: What are the likely impurities in a crude sample of **Cobalt tricarbonyl nitrosyl**?

A3: The most common synthesis route for **Cobalt tricarbonyl nitrosyl** involves the reaction of dicobalt octacarbonyl ($\text{Co}_2(\text{CO})_8$) with nitric oxide.^{[1][7]} Therefore, common impurities include unreacted dicobalt octacarbonyl and its decomposition product, tetracobalt dodecacarbonyl ($\text{Co}_4(\text{CO})_{12}$).^[4] These impurities are significantly less volatile than the desired product, making sublimation an effective purification method.

Q4: What are the ideal conditions for the sublimation of **Cobalt tricarbonyl nitrosyl**?

A4: Due to its thermal sensitivity, sublimation should be performed under a dynamic vacuum (high vacuum) to lower the required temperature. The sublimation temperature should be kept as low as possible, typically just above its melting point of -1.1°C , to minimize decomposition. A cold finger cooled with a dry ice/acetone slurry or a cryocooler is recommended to efficiently trap the sublimed product.

Troubleshooting Guide

Problem	Possible Cause	Solution
Low or no sublimate collected.	1. Temperature is too low. 2. Vacuum is not sufficient. 3. The compound has decomposed.	1. Gradually and slightly increase the temperature of the heating bath. 2. Check the vacuum system for leaks and ensure the pump is functioning correctly. 3. Inspect the crude material for signs of decomposition (blackening). If decomposed, the starting material may need to be re-synthesized.
The sublimed product appears dark or discolored.	1. The sublimation temperature is too high, causing some decomposition. 2. The crude material was not properly dried, and residual solvent is co-distilling.	1. Reduce the sublimation temperature. 2. Ensure the crude material is thoroughly dried under vacuum before starting the sublimation.
The crude material "bumps" or spatters onto the cold finger.	1. The initial heating rate is too fast. 2. Residual solvent is present in the crude material.	1. Heat the apparatus slowly and evenly. 2. Dry the crude material under high vacuum for an extended period before heating.
Difficulty in scraping the purified product from the cold finger.	The product has formed a very thin, adherent film.	Allow the cold finger to warm to room temperature under an inert atmosphere before attempting to scrape off the product. A flexible spatula may be helpful.

Experimental Protocol: Sublimation of Cobalt Tricarbonyl Nitrosyl

This protocol outlines the purification of **Cobalt tricarbonyl nitrosyl** using a standard sublimation apparatus under high vacuum. All manipulations should be performed under an inert atmosphere (e.g., in a nitrogen- or argon-filled glovebox or using Schlenk techniques).

Materials and Equipment:

- Crude **Cobalt tricarbonyl nitrosyl**
- Sublimation apparatus with a cold finger
- High-vacuum pump
- Schlenk line or glovebox
- Heating mantle or oil bath
- Dewar flask
- Dry ice and acetone (for cold finger)
- Spatula
- Pre-weighed collection vial

Procedure:

- Preparation of the Apparatus:
 - Thoroughly clean and dry the sublimation apparatus.
 - In a glovebox, charge the bottom flask of the sublimator with the crude **Cobalt tricarbonyl nitrosyl**.
 - Lightly grease the joint of the sublimator with a high-vacuum grease and assemble the apparatus.
- Evacuation of the System:
 - Attach the sublimator to a high-vacuum line.

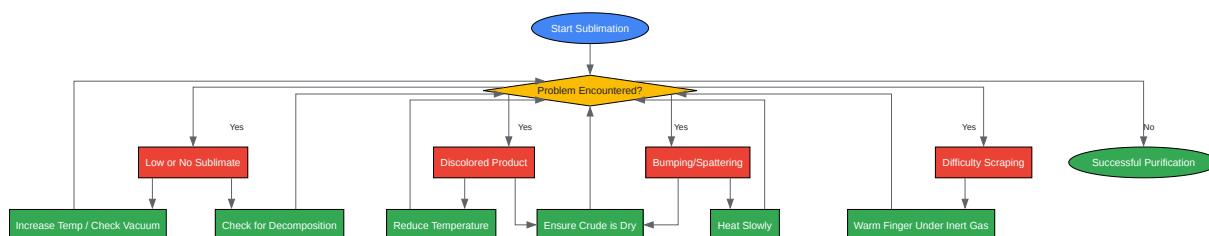
- Slowly open the stopcock to the vacuum pump to evacuate the apparatus.
- Allow the apparatus to remain under high vacuum for at least 30 minutes to remove any residual volatile impurities and ensure the system is leak-free.

- Sublimation:
 - Place the heating mantle or oil bath under the sublimation apparatus.
 - Fill the cold finger with a slurry of dry ice and acetone.
 - Begin heating the bottom flask gently and slowly. A temperature of around 10-20°C is a good starting point.
 - Observe the cold finger for the deposition of dark red crystals of pure **Cobalt tricarbonyl nitrosyl**.
 - Adjust the heating rate to maintain a slow and steady rate of sublimation. Avoid overheating, which can lead to decomposition.
- Collection of the Product:
 - Once the sublimation is complete (no more sublimate is observed forming on the cold finger), turn off the heating and allow the apparatus to cool to room temperature under vacuum.
 - Remove the cold bath from the cold finger.
 - Slowly backfill the sublimation apparatus with an inert gas (nitrogen or argon).
 - Transfer the apparatus into a glovebox.
 - Carefully disassemble the sublimator and scrape the purified, crystalline product from the cold finger into a pre-weighed vial.
 - Seal the vial and store it at a low temperature (e.g., in a freezer) to prevent decomposition.

Quantitative Data

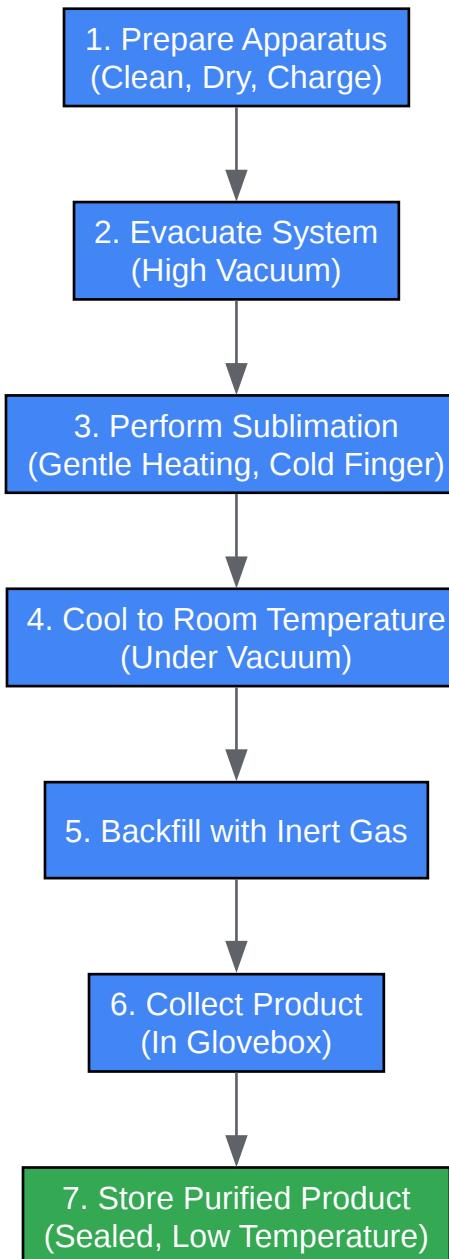
Property	Value	Reference
Molecular Formula	C ₃ CoNO ₄	[1]
Molar Mass	172.97 g/mol	[2]
Appearance	Dark red oil	[1]
Melting Point	-1.1 °C	[1]
Boiling Point	50 °C	[2]
Decomposition Temperature	> 65 °C	[6]

Visualizations



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Caption: Troubleshooting workflow for the sublimation of **Cobalt tricarbonyl nitrosyl**.



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Caption: Experimental workflow for the purification of **Cobalt tricarbonyl nitrosyl** by sublimation.

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